

Unveiling 3-Hydroxymorindone: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 3-Hydroxymorindone

Cat. No.: B1446836

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Abstract

3-Hydroxymorindone, a naturally occurring anthraquinone, has been identified as a constituent of the medicinal plant *Morinda citrifolia* (Noni). This technical guide provides a comprehensive review of the available scientific literature on **3-Hydroxymorindone**, covering its history, chemical properties, and known biological context. While specific quantitative data and detailed experimental protocols for this compound remain limited in publicly accessible literature, this review consolidates the existing knowledge and provides a framework for future research and development.

Introduction

Anthraquinones are a large class of aromatic compounds based on the anthracene skeleton, widely recognized for their diverse pharmacological activities. Within this class, **3-Hydroxymorindone** (1,3,5,6-tetrahydroxy-2-methylanthracene-9,10-dione) represents a specific molecule of interest due to its presence in *Morinda citrifolia*, a plant with a long history of use in traditional medicine. This document aims to provide an in-depth overview of the scientific knowledge surrounding **3-Hydroxymorindone**, with a focus on its discovery,

chemical characteristics, and the broader context of the biological activities of related anthraquinones.

History and Discovery

The first documented isolation of **3-Hydroxymorindone** dates back to 1973 by Leistner, who identified the compound in cell suspension cultures of *Morinda citrifolia*[1][2]. This discovery was part of a broader investigation into the biosynthesis of anthraquinones, such as morindone and alizarin, in this plant species. Leistner's work established the natural origin of **3-Hydroxymorindone** and laid the groundwork for further phytochemical investigations of *Morinda* species.

Chemical Properties

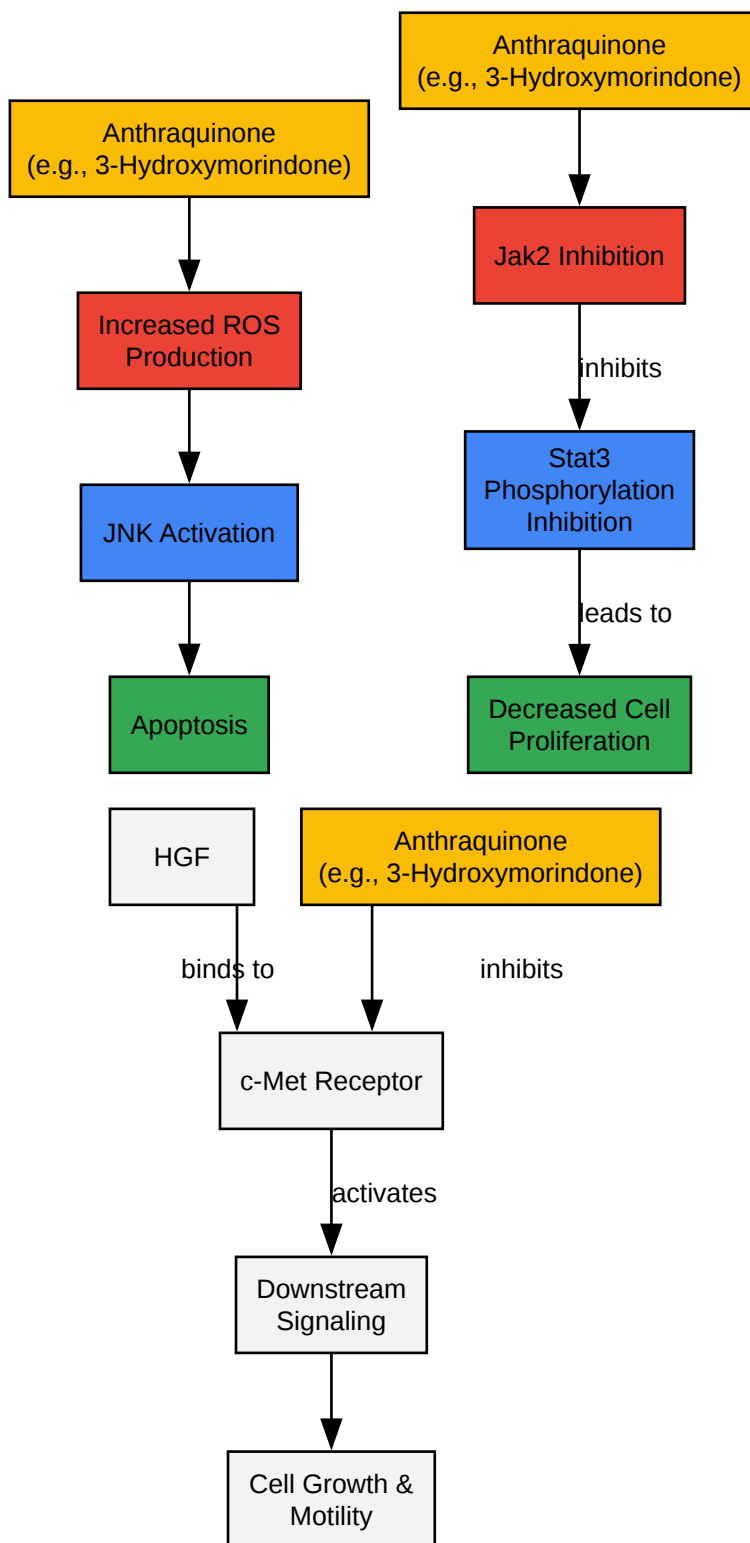
IUPAC Name: 1,3,5,6-tetrahydroxy-2-methylantracene-9,10-dione

Synonyms: 3-Hydroxy-morindone

Molecular Formula: C₁₅H₁₀O₆

Molecular Weight: 286.24 g/mol

Chemical Structure:



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References

- [1. scienceopen.com](https://www.scienceopen.com) [[scienceopen.com](https://www.scienceopen.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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